

Application Notes and Protocols for Apelin-13 in Cell Culture

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Compound of Interest

Compound Name: AH13

Cat. No.: B12405384

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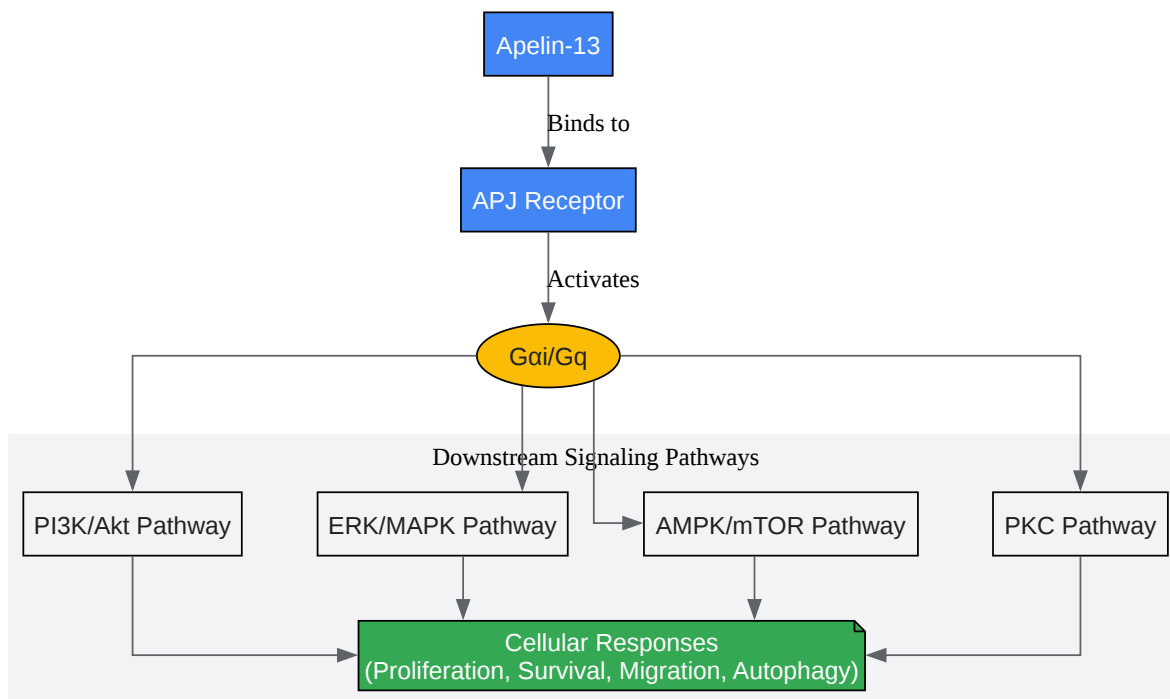
These application notes provide a comprehensive guide for the use of Apelin-13, an endogenous peptide ligand for the G protein-coupled receptor APJ, in various cell culture-based assays. Apelin-13 is involved in a multitude of physiological and pathological processes, making it a significant target in research and drug development.[1][2]

Mechanism of Action

Apelin-13 exerts its biological effects by binding to and activating the APJ receptor. This activation triggers a cascade of downstream signaling pathways that can vary depending on the cell type and context. The primary signaling pathways modulated by Apelin-13 include:

- **PI3K/Akt Pathway:** Activation of this pathway is crucial for cell survival, proliferation, and migration.[3][4]
- **ERK/MAPK Pathway:** This pathway is also involved in cell proliferation, differentiation, and survival.[3]
- **AMPK/mTOR Pathway:** Apelin-13 can modulate cellular energy homeostasis and autophagy through this pathway.
- **PKC Pathway:** In some cell types, Apelin-13 can activate Protein Kinase C (PKC), influencing processes like vasoconstriction and hormone secretion.

Apelin-13 binding to the APJ receptor can lead to the inhibition of adenylyl cyclase, resulting in decreased intracellular cyclic AMP (cAMP) levels.



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Figure 1: Apelin-13 Signaling Pathways.

Quantitative Data Summary

The following tables summarize quantitative data for Apelin-13 from various cell culture experiments.

Table 1: Receptor Binding and Activation

Parameter	Cell Line/System	Value	Reference
EC50 (cAMP Inhibition)	CHO-K1 cells expressing human APJ	0.19 μ M	
EC50 (Receptor Activation)	APJ Receptor	0.37 nM	
IC50 (Competition Binding)	CHO cells expressing human APJ	1.9 x 10 ⁻¹⁰ M	
Ki	HEK293 cells expressing human APJ	0.7 nM	

Table 2: Effective Concentrations in Cell-Based Assays

Cell Line	Assay	Effective Concentration	Observed Effect	Reference
MCF-7	Proliferation Assay	100 nM	Increased cell proliferation	
THP-1 Macrophages	Cytokine Secretion	10 - 100 nM	Reduced secretion of IL-6, IL-1 β , TNF- α	
Human MSCs	Cell Viability (under SD/H)	0.1 nM	Highest cell viability	
HL-1	Western Blot	1 μ M	Increased Cx43 and p-AMPK expression	
HK-2	Cell Viability (Iohexol-induced injury)	100 nM	Attenuated cell injury	
H9C2	Cell Viability	10 ⁻⁷ mol/L	Increased cell viability	
mpkCCDc14	Transepithelial Na ⁺ Current	200 nM	Decreased amiloride-sensitive current	

Experimental Protocols

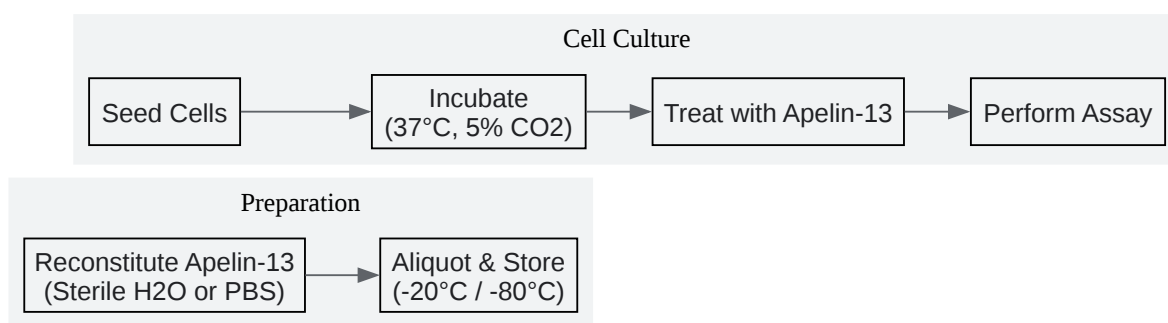
General Cell Culture and Handling of Apelin-13

1. Reconstitution of Apelin-13:

- Apelin-13 is a peptide and should be handled with care to avoid degradation.
- Reconstitute lyophilized Apelin-13 in sterile, nuclease-free water or a buffer such as PBS to a stock concentration of 1 mM.
- For long-term storage, aliquot the stock solution into single-use vials and store at -20°C or -80°C to avoid repeated freeze-thaw cycles.

2. General Cell Culture:

- Culture cells in the recommended medium supplemented with fetal bovine serum (FBS) and antibiotics.
- Maintain cells in a humidified incubator at 37°C with 5% CO₂.
- Passage cells upon reaching 80-90% confluency.



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